

Application Notes and Protocols for the Preparation of Polymyxin B Stock Solutions

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Compound of Interest

Compound Name: Polymyxin B2

Cat. No.: B1678987

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Introduction

Polymyxin B is a polypeptide antibiotic effective against most Gram-negative bacilli.[1] It functions by binding to the lipid A portion of lipopolysaccharide (LPS) in the outer membrane of Gram-negative bacteria, disrupting membrane integrity and leading to cell death.[2][3] In a laboratory setting, Polymyxin B is frequently used as an antibacterial agent in cell culture and to neutralize endotoxin (LPS) contamination.[4] Accurate and consistent preparation of Polymyxin B stock solutions is crucial for reliable experimental outcomes. These application notes provide a detailed protocol for the preparation, storage, and quality control of Polymyxin B stock solutions for research use.

Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative data for the preparation and handling of Polymyxin B sulfate solutions.

| Parameter | Value | Reference |
|---|--|-----------|
| Solubility | | |
| Water | Freely soluble; up to 50 mg/mL | [2][5] |
| Ethanol | Slightly soluble; 0.115 mg/mL | |
| Organic Solvents | Minimal solubility | |
| Potency | ≥6,000 USP units per mg | |
| Storage of Powder | 2-8°C, protected from light | [6] |
| Storage of Stock Solution | | |
| Refrigerated (2-8°C) | Stable for 6-12 months (aqueous solutions). For parenteral/cell culture use, it is recommended to discard after 72 hours to ensure safety. Stock solutions can be stored at 2-8°C. | [6][7] |
| Room Temperature (25°C) | Stable for at least 24 hours in 0.9% saline. Significant degradation may occur after 48 hours. | [8][9] |
| At 37°C | Stable for 5 days | [2][3] |
| pH Stability | Stable in acidic pH (2-7), with maximum stability at pH 3.4. Inactivated by strongly acidic or alkaline solutions. | [6] |
| Typical Working Concentrations | | |
| Cell Culture (contamination prevention) | 100 U/mL | [4] |

| | | |
|---|---------------------------------------|----------------------|
| LPS Neutralization | Varies depending on LPS concentration | [4] |
| Antimicrobial Susceptibility Testing (QC ranges for E. coli ATCC 25922) | 0.25 to 2 µg/mL | [10] |
| Antimicrobial Susceptibility Testing (QC ranges for P. aeruginosa ATCC 27853) | 0.25 to 2 µg/mL | [10] |

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL Polymyxin B Stock Solution

This protocol describes the preparation of a high-concentration stock solution of Polymyxin B sulfate in water.

Materials:

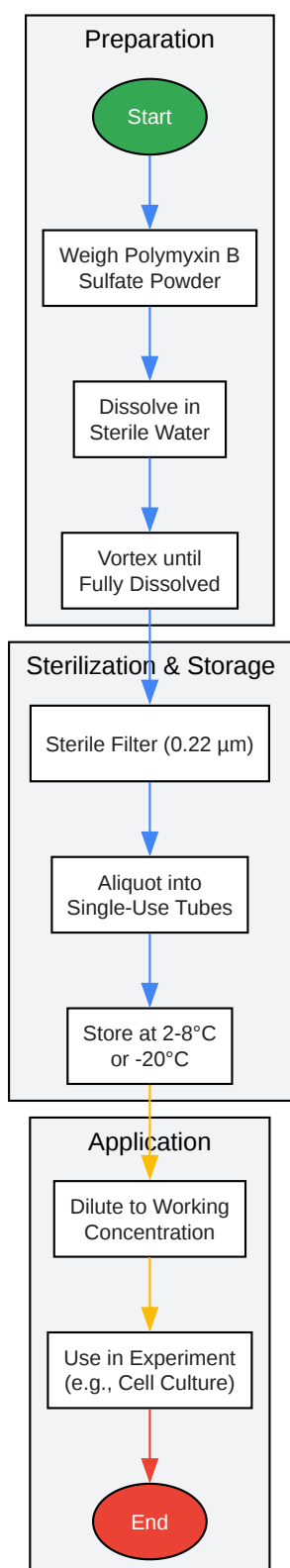
- Polymyxin B sulfate powder (ensure it is suitable for your application, e.g., cell culture grade)
- Sterile, nuclease-free water
- Sterile conical tubes (15 mL or 50 mL)
- Sterile 0.22 µm syringe filter
- Sterile syringes
- Pipettes and sterile tips
- Vortex mixer
- Analytical balance and weigh paper
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Preparation:** In a sterile environment (e.g., a laminar flow hood), bring the Polymyxin B sulfate powder and sterile water to room temperature.
- **Weighing:** Tare the analytical balance with a piece of weigh paper. Carefully weigh the desired amount of Polymyxin B sulfate powder.
- **Dissolving:** Transfer the powder to a sterile conical tube. Add the required volume of sterile water to achieve a final concentration of 10 mg/mL. For example, to prepare 10 mL of a 10 mg/mL stock solution, weigh 100 mg of Polymyxin B sulfate and add it to 10 mL of sterile water.
- **Mixing:** Cap the tube tightly and vortex until the powder is completely dissolved. The solution should be a very slightly hazy, colorless to yellow solution.
- **Sterilization:** Draw the solution into a sterile syringe. Attach a sterile 0.22 μm syringe filter to the syringe and filter the solution into a new sterile conical tube. This step is critical for cell culture applications to ensure the sterility of the stock solution.
- **Aliquoting and Storage:** Aliquot the sterile stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles and reduces the risk of contamination. Store the aliquots at 2-8°C.[6] For long-term storage, aliquots can be stored at -20°C, although aqueous solutions are quite stable under refrigeration for up to 6-12 months.[6] However, for critical applications like cell culture, it is recommended to use the refrigerated stock within 72 hours.[7]

Diagrams

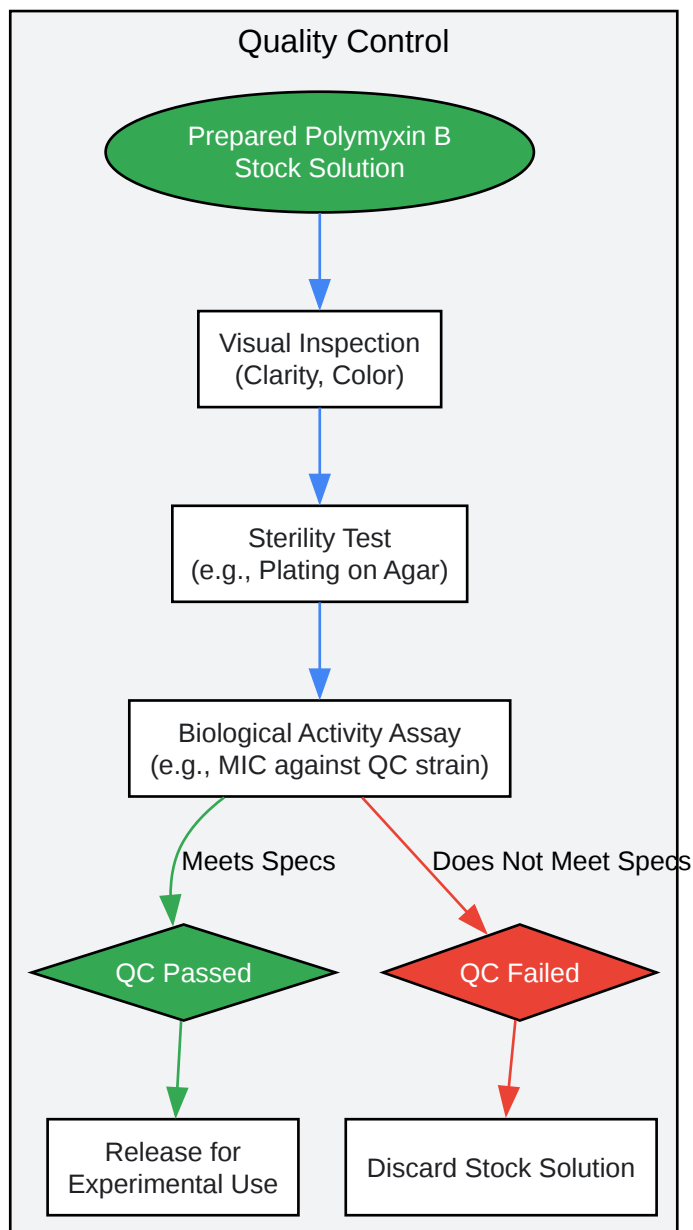
Workflow for Preparation of Polymyxin B Stock Solution



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Caption: Workflow for Polymyxin B Stock Solution Preparation.

Logical Flow for Quality Control of Polymyxin B Stock Solution



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Caption: Quality Control Workflow for Polymyxin B Stock Solution.

Quality Control

To ensure the reliability of experiments, quality control (QC) measures should be implemented for newly prepared Polymyxin B stock solutions.

- **Visual Inspection:** The solution should be clear to slightly hazy and colorless to yellow. Any significant precipitation or color change may indicate degradation or contamination.
- **Sterility Testing:** For applications in cell culture, a small aliquot of the final sterile-filtered stock solution should be plated on a non-selective agar plate and incubated for 24-48 hours to check for bacterial or fungal contamination.
- **Activity Assay:** The biological activity of the stock solution can be confirmed by performing a minimal inhibitory concentration (MIC) assay against a known susceptible bacterial strain, such as *E. coli* ATCC 25922 or *P. aeruginosa* ATCC 27853.[\[10\]](#)

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling Polymyxin B powder and solutions.
- Polymyxin B sulfate is hygroscopic; keep the container tightly closed in a dry and well-ventilated place.[\[6\]](#)
- Handle the powder in a chemical fume hood to avoid inhalation.

Conclusion

Proper preparation and storage of Polymyxin B stock solutions are essential for their effective use in research. By following this detailed protocol and adhering to the recommended storage conditions and quality control measures, researchers can ensure the integrity and efficacy of their Polymyxin B solutions, leading to more reproducible and reliable experimental results.

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